

Solubility of thallium(I) acetate in water and common organic solvents.

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Compound of Interest

Compound Name: *Thallium(I) acetate*

Cat. No.: *B042265*

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In-Depth Technical Guide to the Solubility of Thallium(I) Acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **thallium(I) acetate** in water and common organic solvents. Due to the hazardous nature of thallium compounds, proper safety precautions, including working in a well-ventilated fume hood and wearing appropriate personal protective equipment, are imperative when handling this substance.

Quantitative Solubility Data

The solubility of **thallium(I) acetate** is summarized in the tables below. It is important to note that there are discrepancies in the reported values for aqueous solubility, and quantitative data for many organic solvents are not readily available in the literature. The provided data represents the most reliable information found.

Table 1: Solubility of **Thallium(I) Acetate** in Water

Temperature	Solubility (g/100 mL)	Molar Solubility (mol/L)	Notes
Room Temperature	10.0	~0.38	One source indicates a solubility of 100 mg/mL.[1]
Room Temperature	2.8	~0.11	Another source reports a water solubility of 2.80E+04 mg/L, which converts to 2.8 g/100 mL.[2]
Cold Water	Soluble	-	Qualitative description.[2][3][4][5]
Hot Water	Sparingly soluble	-	Qualitative description, suggesting that solubility may decrease with increasing temperature.[2][3][4][5]

Table 2: Solubility of **Thallium(I) Acetate** in Common Organic Solvents

Solvent	Temperature (°C)	Solubility	Notes
Ethanol	Room Temperature	Moderately soluble	Described as soluble or very soluble in alcohol.[6]
Methanol	Room Temperature	Soluble	Qualitative description.
Chloroform	Room Temperature	Very soluble	Qualitative description.[7]
Diethyl Ether	Room Temperature	Soluble	Qualitative description.[2][3][4][5]
Acetone	Room Temperature	Insoluble	Consistently reported as insoluble.[2][3][4][5][6][7]
Acetic Acid	25	9 g/100g	Quantitative data available.[8]

Experimental Protocols for Solubility Determination

While specific, detailed experimental protocols for determining the solubility of **thallium(I) acetate** are not extensively published, standard methodologies for determining the solubility of inorganic salts can be readily adapted. The following describes two common and robust methods: gravimetric analysis and UV-Vis spectrophotometry. The OECD Guideline 105 for testing the water solubility of chemicals also provides a standardized framework, particularly the "flask method" for substances with solubilities above 10^{-2} g/L.

Gravimetric Determination of Solubility

This method involves the preparation of a saturated solution at a specific temperature, followed by the quantitative analysis of the dissolved solute's mass in a known volume of the solvent.

Methodology:

- Preparation of a Saturated Solution:

- Add an excess amount of **thallium(I) acetate** to the chosen solvent (water or organic solvent) in a sealed container, such as a screw-cap vial or a flask with a stopper.
- Agitate the mixture at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. A temperature-controlled shaker or a magnetic stirrer in a water bath can be used for this purpose.
- After equilibration, allow the undissolved solid to settle.
- Sample Withdrawal and Filtration:
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-heated or pre-cooled pipette to maintain the temperature.
 - Filter the withdrawn sample through a syringe filter (e.g., 0.45 μm PTFE for organic solvents or a suitable equivalent for aqueous solutions) to remove any suspended solid particles.
- Evaporation and Mass Determination:
 - Transfer the filtered saturated solution to a pre-weighed, dry evaporating dish or beaker.
 - Carefully evaporate the solvent in an oven at a temperature below the decomposition temperature of **thallium(I) acetate** (decomposition begins around 200°C). For volatile organic solvents, evaporation can be done in a fume hood at a lower temperature.
 - Once the solvent is completely evaporated, cool the container in a desiccator to prevent moisture absorption and then weigh it.
 - The difference between the final and initial mass of the container gives the mass of the dissolved **thallium(I) acetate**.
- Calculation of Solubility:
 - Calculate the solubility in grams per 100 mL or other desired units using the mass of the dissolved solid and the initial volume of the saturated solution.

UV-Vis Spectrophotometric Determination of Solubility

This method is applicable if **thallium(I) acetate** exhibits a characteristic absorbance in the UV-Vis spectrum in the chosen solvent. It involves creating a calibration curve and then measuring the absorbance of a saturated solution.

Methodology:

- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a series of standard solutions of **thallium(I) acetate** of known concentrations in the solvent of interest.
 - Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}) for **thallium(I) acetate** using a UV-Vis spectrophotometer.
 - Plot a calibration curve of absorbance versus concentration.
- Preparation of a Saturated **Thallium(I) Acetate** Solution:
 - Prepare a saturated solution of **thallium(I) acetate** at a constant temperature as described in the gravimetric method.
- Sample Preparation and Analysis:
 - Withdraw a sample of the supernatant and filter it as described previously.
 - Dilute the saturated solution with the solvent to a concentration that falls within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at the λ_{max} .
- Calculation of Solubility:
 - Use the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor. This value represents the solubility of **thallium(I) acetate**.

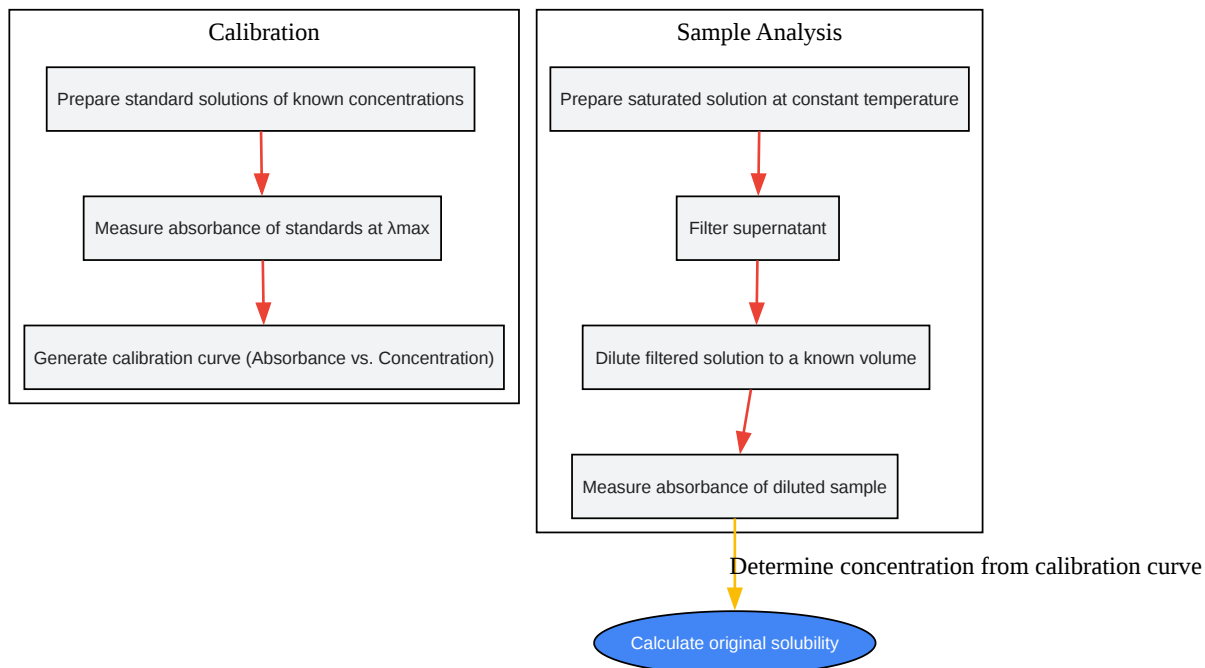
Mandatory Visualizations

The following diagrams illustrate the logical workflows for the experimental determination of **thallium(I) acetate** solubility.



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Gravimetric determination workflow.



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Spectrophotometric determination workflow.

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